

# An In-depth Technical Guide to the Thiazine Class of Dyes

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## Compound of Interest

Compound Name: Basic Green 5

Cat. No.: B1210438

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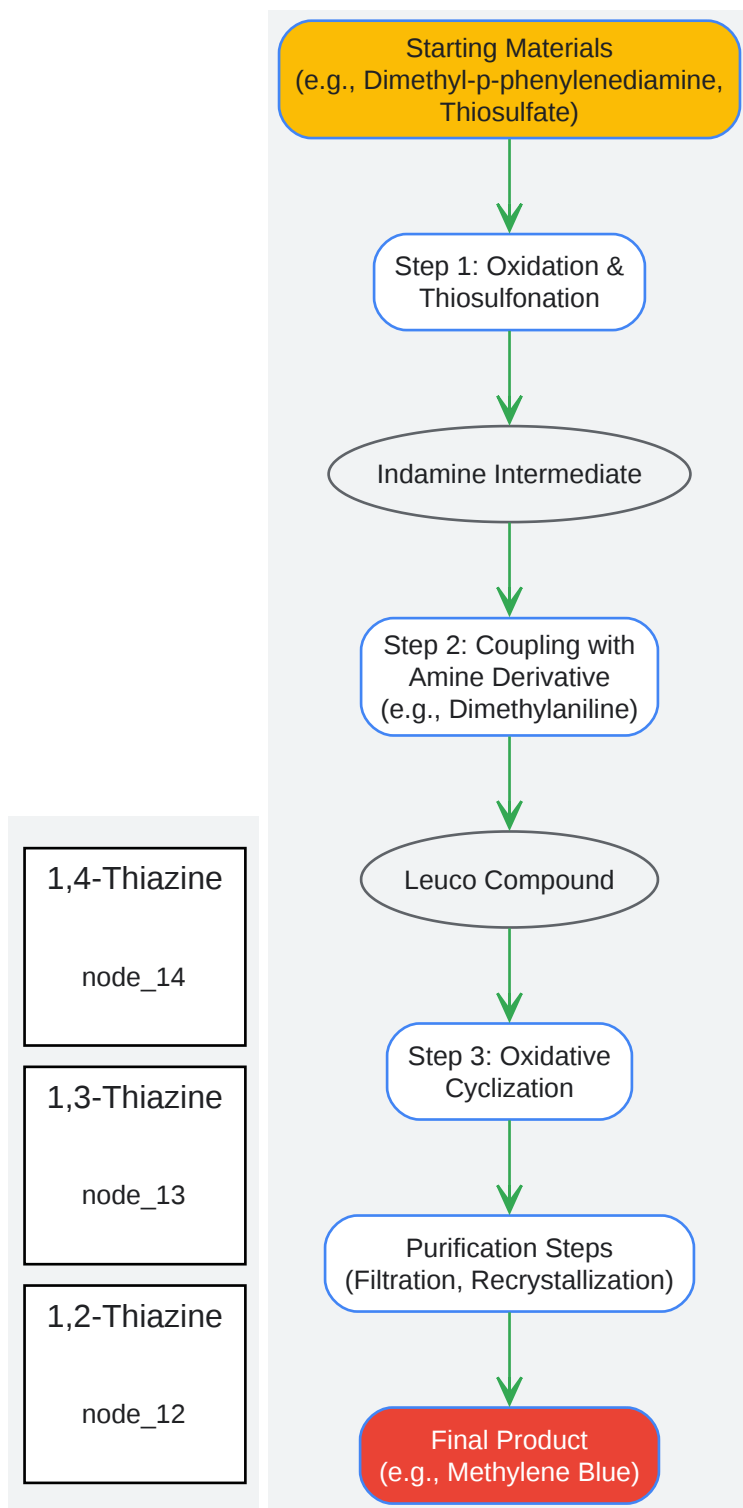
For Researchers, Scientists, and Drug Development Professionals

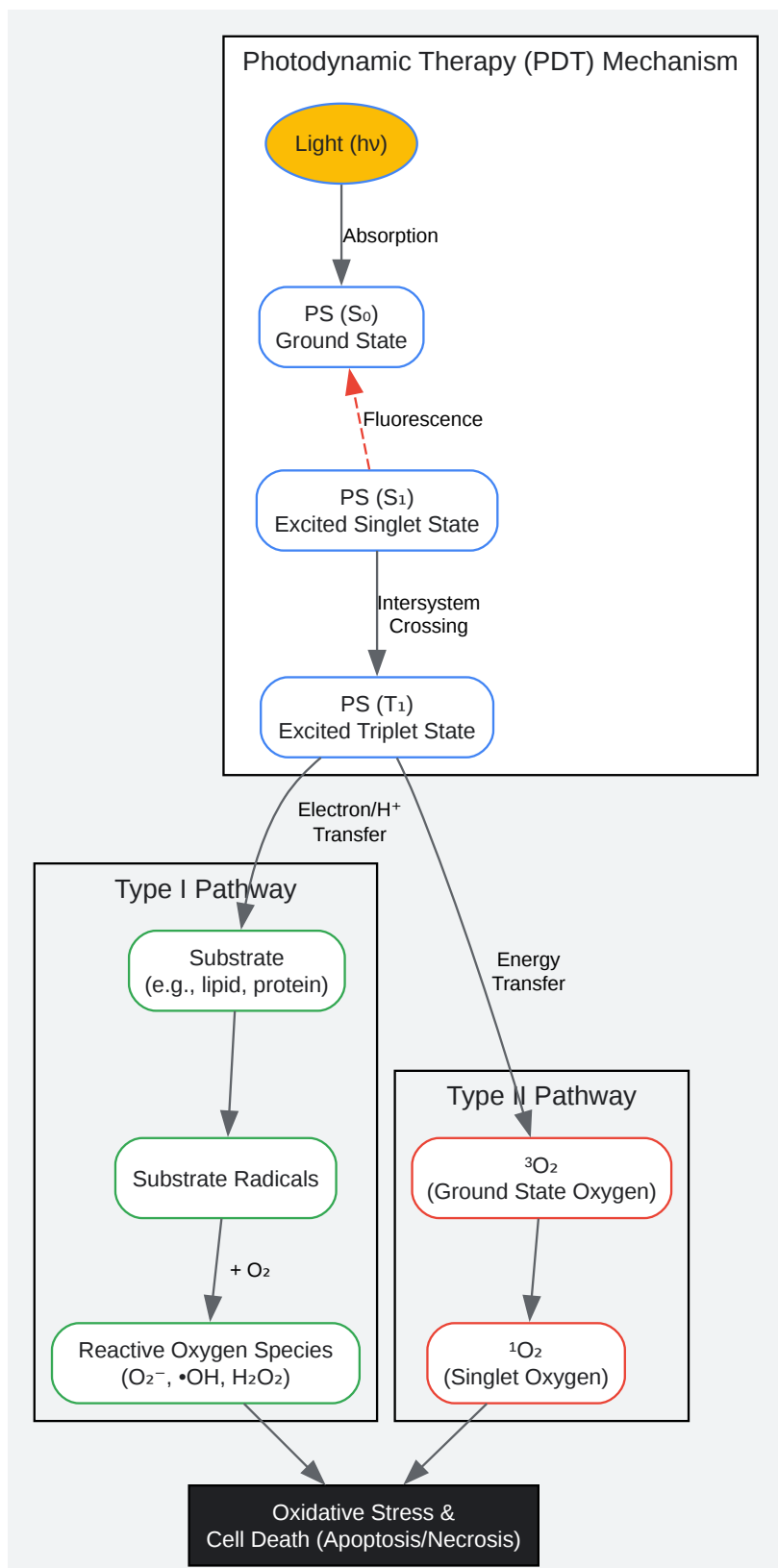
This guide provides a comprehensive overview of the thiazine class of dyes, covering their core chemical principles, quantitative photophysical properties, synthesis, and diverse applications in scientific research and medicine. Detailed experimental protocols and logical diagrams are included to facilitate practical application and understanding.

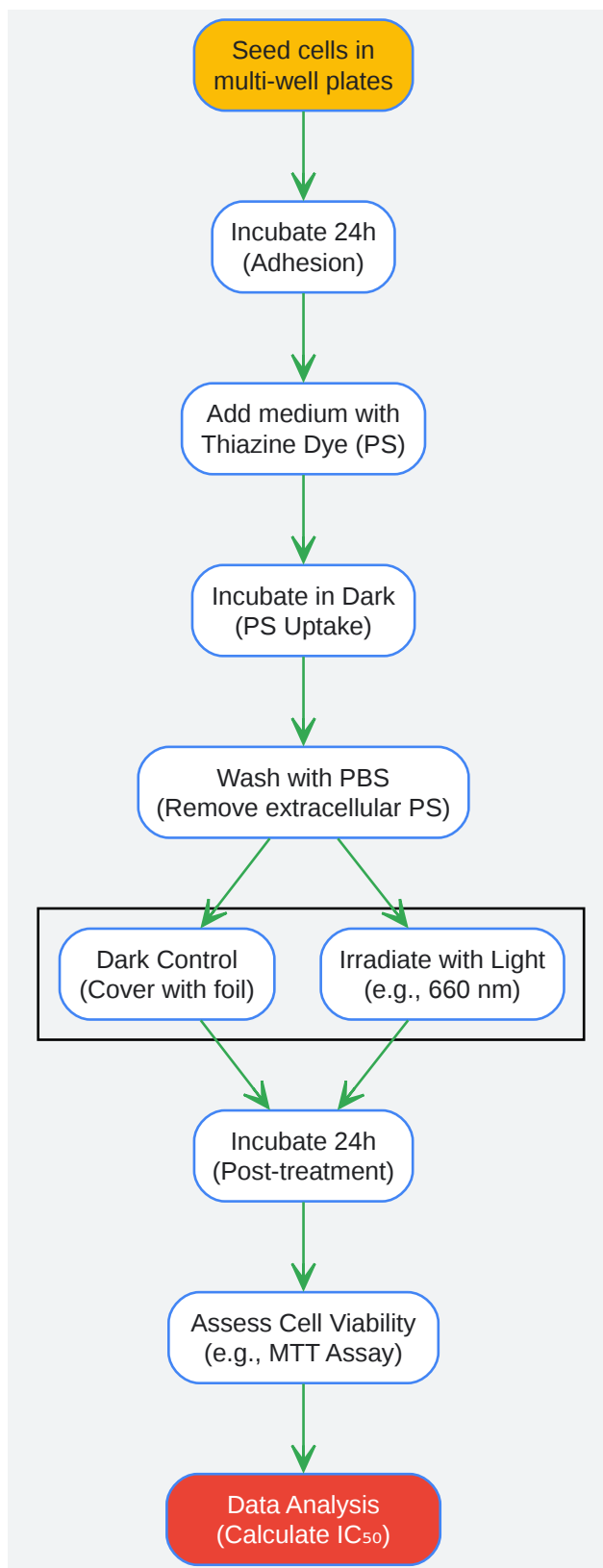
## Introduction to Thiazine Dyes

Thiazine dyes are a class of organic compounds characterized by a heterocyclic structure containing a six-membered ring with four carbon, one nitrogen, and one sulfur atom.[1][2] Derivatives of this core structure, particularly those based on the phenothiazine tricycle, form a large and versatile group of colorants.[1] The arrangement of the nitrogen and sulfur atoms gives rise to three primary isomers: 1,2-thiazine, 1,3-thiazine, and 1,4-thiazine.[2]

Most thiazine dyes used in biomedical applications are cationic and thus water-soluble, a property crucial for their use in biological systems.[3] They are well-known for their strong, vibrant colors and their redox-sensitive nature; many, like Methylene Blue, act as redox indicators, displaying a distinct color change between their oxidized and reduced (leuco) forms. [4] This unique combination of properties has led to their widespread use as histological stains, photosensitizers in photodynamic therapy (PDT), and as foundational scaffolds in drug development.[5][6][7]







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